

Research-Grade Pentorex: A Detailed Guide to Sourcing, Purchasing, and Experimental Application

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Compound of Interest

Compound Name: Pentorex
CAS No.: 434-43-5
Cat. No.: B1222034

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides comprehensive application notes and protocols for the sourcing, purchasing, and experimental use of research-grade **Pentorex** (CAS 434-43-5). **Pentorex**, also known as phenpentermine or α,β -dimethylamphetamine, is a stimulant compound belonging to the amphetamine class. Historically explored for its anorectic properties, its research applications necessitate a clear understanding of its procurement, handling, and experimental characterization. This guide offers detailed methodologies for in vitro and in vivo studies, summarizes key quantitative data, and presents visual workflows and signaling pathways to facilitate its investigation in a research setting.

Sourcing and Purchasing Research-Grade Pentorex

Procuring research-grade **Pentorex** requires sourcing from specialized chemical suppliers that can provide the compound with a certificate of analysis (CoA) to ensure purity and identity.

Recommended Suppliers:

Supplier	Location	Notes
Guangzhou Yaoguang Technology Co., Ltd.	China	Offers Pentorex (CAS 434-43-5) at reagent grade with 99% purity. Pricing is available upon inquiry, typically in the range of \$100-110/KG FOB.[1]
ANTAI BIO-TECH CO LTD	China	Lists "pentorex" (CAS 434-43-5) with a stated purity of 99%. They offer various packaging sizes and can ship internationally.[2]
ChemicalBook	---	This platform lists multiple suppliers for Pentorex (CAS 434-43-5) and provides chemical properties and synthesis information.[3]

Purchasing Protocol:

- Identify a suitable supplier: Contact the suppliers listed above or other reputable chemical vendors to inquire about the availability, purity, and pricing of **Pentorex** (CAS 434-43-5).
- Request a Certificate of Analysis (CoA): Always request a CoA for the specific batch you intend to purchase. The CoA should confirm the identity (e.g., via NMR, MS) and purity (e.g., via HPLC) of the compound.
- Ensure regulatory compliance: Verify all local and institutional regulations regarding the purchase and handling of scheduled substances. As a substituted amphetamine, **Pentorex** may be a controlled substance in many jurisdictions.
- Place the order: Follow the supplier's ordering procedure, providing all necessary documentation.

- Receiving and storage: Upon receipt, verify the compound against the CoA. Store the compound in a cool, dry, and well-ventilated area, away from incompatible substances, and in accordance with the safety data sheet (SDS) recommendations.

Physicochemical and Pharmacokinetic Properties

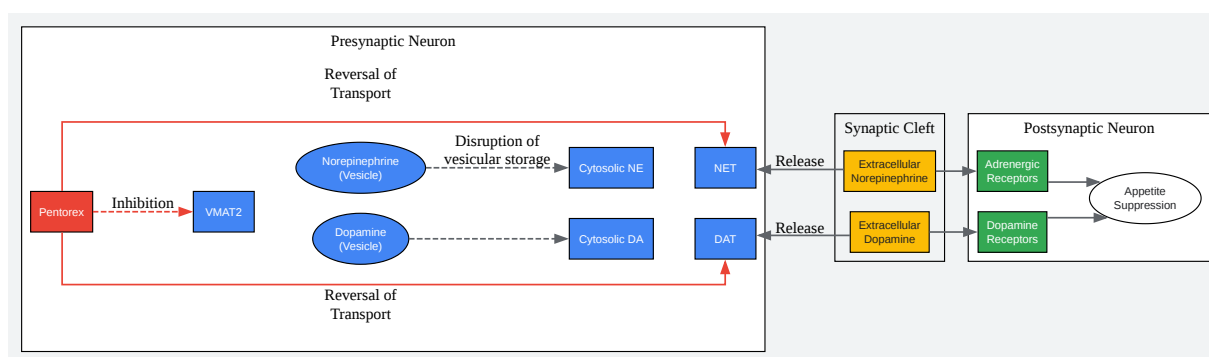
Below is a summary of the known physicochemical and pharmacokinetic properties of **Pentorex** and the closely related compound, phentermine. Data for phentermine is often used as a reference due to the limited public data specifically for **Pentorex**.

Property	Value (Pentorex)	Value (Phentermine - for reference)
CAS Number	434-43-5	122-09-8
Molecular Formula	C ₁₁ H ₁₇ N	C ₁₀ H ₁₅ N
Molecular Weight	163.26 g/mol	149.23 g/mol
IUPAC Name	2-methyl-3-phenylbutan-2-amine	2-methyl-1-phenylpropan-2-amine
Melting Point	75-77 °C[1]	---
Boiling Point	109-111 °C @ 20 Torr[1]	---
Plasma Protein Binding	---	17.5%[4]
Metabolism	---	Primarily via hydroxylation and oxidation, with CYP3A4 being a key enzyme. Approximately 6% of a dose is metabolized. [4][5]
Elimination Half-life	---	20-25 hours (urine pH-dependent)[5]
Excretion	---	Primarily renal, with 62-85% excreted unchanged in the urine.[5]

Mechanism of Action and Signaling Pathway

Pentorex, as a substituted amphetamine, is presumed to exert its effects primarily through the modulation of monoamine neurotransmitter systems in the central nervous system (CNS). Its mechanism of action is analogous to that of phentermine, which acts as a norepinephrine-dopamine releasing agent (NDRA).

These compounds increase the extracellular concentrations of norepinephrine and dopamine by promoting their release from presynaptic terminals and, to a lesser extent, by inhibiting their reuptake. This enhanced noradrenergic and dopaminergic signaling in brain regions such as the hypothalamus and the reward pathway is believed to be responsible for the observed appetite suppression and stimulant effects.



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Caption: Proposed signaling pathway for **Pentorex**. (Max Width: 760px)

Experimental Protocols

The following are detailed protocols for key experiments to characterize the activity of **Pentorex**. These protocols are based on established methods for similar compounds like phentermine and can be adapted for **Pentorex**.

In Vitro Neurotransmitter Release Assay

This protocol describes a method to measure the release of endogenous monoamine neurotransmitters from rat brain slices.

Materials:

- Rat brain tissue (e.g., striatum for dopamine, hypothalamus for norepinephrine)
- Artificial cerebrospinal fluid (aCSF)
- **Pentorex** stock solution
- High-performance liquid chromatography (HPLC) system with electrochemical detection (ECD)
- Tissue chopper
- Perfusion system

Protocol:

- Tissue Preparation:
 - Euthanize a rat according to approved animal care and use protocols.
 - Rapidly dissect the brain region of interest in ice-cold aCSF.
 - Prepare 300-400 μm thick slices using a tissue chopper.
- Pre-incubation and Loading:
 - Transfer the slices to a perfusion chamber and allow them to equilibrate in aCSF for 30-60 minutes.

- Neurotransmitter Release:
 - Perfuse the slices with aCSF at a constant flow rate (e.g., 1 mL/min).
 - Collect baseline fractions of the perfusate every 5 minutes.
 - Introduce a depolarizing stimulus, such as high potassium (e.g., 20 mM KCl in aCSF), to evoke neurotransmitter release and collect fractions.
 - After a washout period, apply **Pentorex** at the desired concentration in the aCSF and repeat the depolarization step.
- Sample Analysis:
 - Analyze the collected fractions for norepinephrine and dopamine content using HPLC-ECD.
 - Quantify the amount of neurotransmitter released in each fraction.
- Data Analysis:
 - Calculate the percentage increase in neurotransmitter release in the presence of **Pentorex** compared to the baseline release.

In Vivo Rodent Food Intake Study

This protocol outlines a method to assess the anorectic effects of **Pentorex** in rats or mice.

Materials:

- Adult male rats or mice
- Standard rodent chow
- **Pentorex** solution for administration (e.g., in saline or a suitable vehicle)
- Metabolic cages with food hoppers connected to a data acquisition system
- Animal scale

Protocol:

- Acclimation:
 - Individually house the animals in the metabolic cages and allow them to acclimate for at least 3 days.
 - Monitor their daily food intake and body weight to establish a baseline.
- Drug Administration:
 - On the test day, administer **Pentorex** or the vehicle control via the desired route (e.g., intraperitoneal injection, oral gavage).
- Food Intake Measurement:
 - Immediately after administration, provide a pre-weighed amount of food.
 - Record cumulative food intake at regular intervals (e.g., 1, 2, 4, 8, and 24 hours) using the automated system or by manually weighing the remaining food.
- Data Analysis:
 - Calculate the food intake in grams for each time point.
 - Compare the food intake of the **Pentorex**-treated group to the vehicle-treated group using appropriate statistical tests (e.g., t-test or ANOVA).

In Vivo Rodent Locomotor Activity Assay

This protocol describes a method to evaluate the stimulant effects of **Pentorex** on locomotor activity.

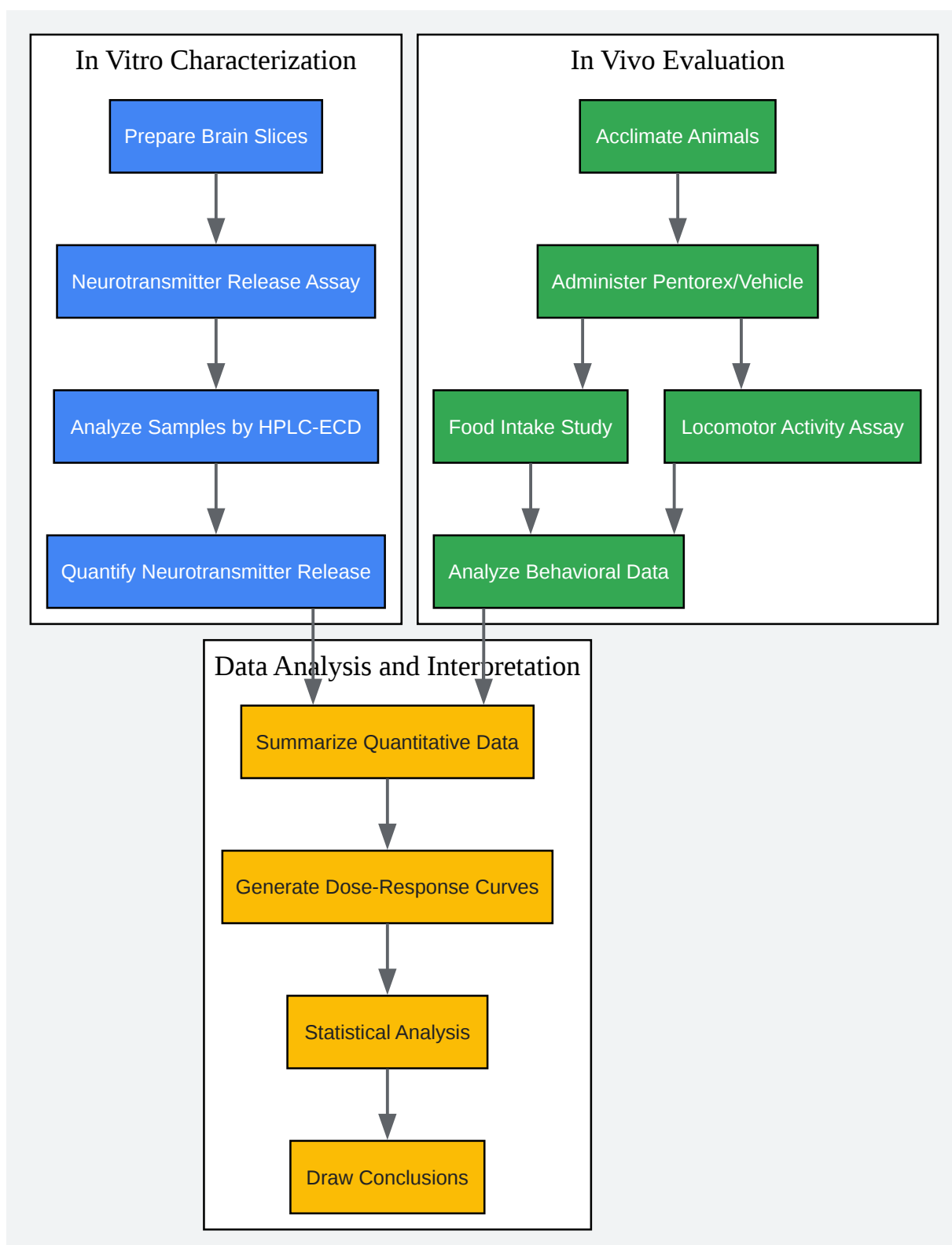
Materials:

- Adult male rats or mice
- Open-field activity chambers equipped with infrared beams

- **Pentorex** solution for administration
- Data acquisition and analysis software

Protocol:

- Acclimation:
 - Habituate the animals to the testing room for at least 1 hour before the experiment.
- Drug Administration:
 - Administer **Pentorex** or the vehicle control.
- Locomotor Activity Measurement:
 - Immediately place the animal in the center of the open-field chamber.
 - Record locomotor activity (e.g., distance traveled, rearing frequency) for a set duration (e.g., 60-120 minutes).
- Data Analysis:
 - Analyze the locomotor activity data in time bins (e.g., 5 or 10 minutes).
 - Compare the activity levels between the **Pentorex**-treated and vehicle-treated groups.



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Caption: General experimental workflow for **Pentorex**. (Max Width: 760px)

Quantitative Data Summary

The following tables summarize available quantitative data for **Pentorex** and the related compound phentermine.

Table 1: Acute Toxicity Data for Phentermine HCl

Species	Route of Administration	LD ₅₀ (mg/kg)	Reference
Rat	Oral	151	[6]
Mouse	Oral	124	[6]
Rabbit	Intravenous	15-20	[6]
Mouse	Intraperitoneal	71.4	[6]

Table 2: Efficacy of Phentermine in Weight Reduction (Human Studies)

Study Duration	Dose	Mean Weight Loss vs. Placebo	Reference
14 weeks	30 mg/day	12.2 kg	[7]
24 weeks	30 mg/day	Significant	[7]
12 weeks	37.5 mg/day	6.1 kg	[7]
24 months	>12 months use	7.4% greater than short-term use	[8][9]

Table 3: Pharmacokinetic Parameters of Phentermine

Parameter	Value	Reference
Time to Peak (T_{max})	6 hours	[5]
Steady-State Conc.	~200 ng/mL	[5]
Oral Bioavailability	High (not affected by high-fat meal)	[5]
Volume of Distribution	5 L/kg	[5]
Clearance	8.79 L/h	[5]

Conclusion

This document provides a comprehensive overview for researchers interested in studying **Pentorex**. By following the outlined protocols for sourcing, purchasing, and experimentation, scientists can safely and effectively investigate the properties and potential applications of this compound. The provided data, while largely based on the closely related phentermine, offers a solid foundation for designing and interpreting experiments with **Pentorex**. Further research is warranted to delineate the specific pharmacological profile of **Pentorex** and differentiate it from other amphetamine-class stimulants.

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